

# Pularyl: A Review of a Veterinary Antiparasitic Agent

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## Compound of Interest

Compound Name: Pularyl

Cat. No.: B1226493

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An analysis of available data on the composition and use of **Pularyl**, a veterinary preparation. Due to the limited publicly available research on this specific formulation, this document summarizes its constituent components, general mechanisms of action, and identifies areas lacking in-depth technical data.

Audience: Researchers, scientists, and drug development professionals.

Based on available data, "**Pularyl**" is identified as a veterinary medication primarily used for the control of external parasites in poultry and pigeons[1]. It is a formulation produced by Vetoquinol Biowet Sp. z o.o. and is available by prescription[2].

## Chemical Composition

Public chemical databases identify **Pularyl** as a mixture of two primary active compounds: Hexachlorophene and Carbaryl[3].

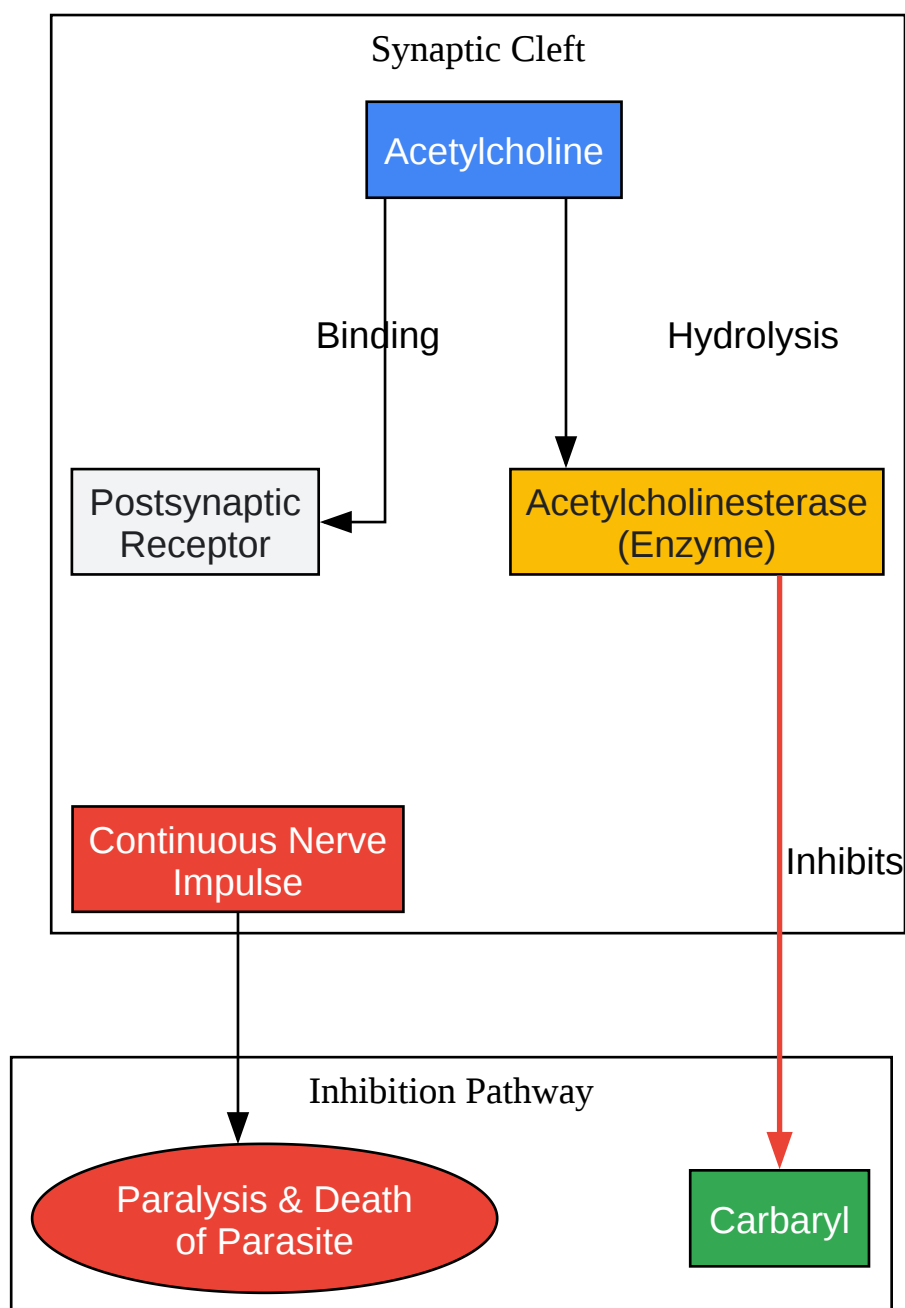
Component	IUPAC Name	Molecular Formula	CAS Number
Pularyl (Mixture)	naphthalen-1-yl N-methylcarbamate;3,4,6-trichloro-2-[(2,3,5-trichloro-6-hydroxyphenyl)methyl]phenol	C <sub>25</sub> H <sub>17</sub> Cl <sub>6</sub> NO <sub>4</sub>	56560-53-3[3]
Carbaryl	naphthalen-1-yl N-methylcarbamate	C <sub>12</sub> H <sub>11</sub> NO <sub>2</sub>	63-25-2
Hexachlorophene	2,2'-methylenebis(3,4,6-trichlorophenol)	C <sub>13</sub> H <sub>6</sub> Cl <sub>6</sub> O <sub>2</sub>	70-30-4

## General Mechanism of Action

While specific studies on the signaling pathways of the **Pularyl** mixture are not available in the public domain, the mechanisms of its individual components are well-documented.

- **Carbaryl:** As a carbamate insecticide, Carbaryl's primary mode of action is the inhibition of the acetylcholinesterase (AChE) enzyme. AChE is crucial for the termination of nerve impulses at the synaptic cleft by hydrolyzing the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in continuous nerve stimulation, paralysis, and eventual death of the parasite[1].
- **Hexachlorophene:** This compound is a chlorinated bisphenol that exhibits broad-spectrum antimicrobial properties. Its mechanism of action involves the disruption of bacterial cell membranes at low concentrations and the inhibition of various enzymes, including those in the electron transport chain, at higher concentrations. This leads to a loss of membrane potential and cell death.

A simplified logical diagram illustrating the general mechanism of Carbaryl is provided below.



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## References

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- 3. Pularyl | C<sub>25</sub>H<sub>17</sub>Cl<sub>6</sub>NO<sub>4</sub> | CID 3080841 - PubChem [pubchem.ncbi.nlm.nih.gov]
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